

Technical Monograph: 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Executive Summary

2-(2-Bromophenyl)azepane hydrochloride (CAS: 1177340-54-3) is a specialized heterocyclic building block characterized by a seven-membered saturated azepane ring substituted at the -position with an ortho-bromophenyl moiety.^[1] This structural motif is a critical pharmacophore in the synthesis of CNS-active agents, particularly those targeting dopaminergic and serotonergic pathways. Its steric bulk and conformational flexibility make it a valuable scaffold for fragment-based drug discovery (FBDD), serving as a precursor to fused tricyclic systems such as benzo[b]azepines and isoindoline derivatives.

This guide provides a comprehensive technical analysis of the molecule's identity, synthetic pathways, and application in medicinal chemistry, grounded in rigorous chemical principles.

Part 1: Chemical Identity & Physicochemical Profile

Nomenclature and Identifiers

Property	Detail
Chemical Name	2-(2-Bromophenyl)azepane hydrochloride
CAS Number (HCl Salt)	1177340-54-3
CAS Number (Free Base)	383129-25-7
Synonyms	2-(2-Bromophenyl)hexamethyleneimine HCl; 1-(2-Bromophenyl)azepane HCl
Molecular Formula	C
	H
	BrN
	HCl
Molecular Weight	290.63 g/mol (Salt); 254.17 g/mol (Base)
SMILES (Salt)	<chem>C1CCC(NCC1)C1=CC=CC=C1Br.Cl</chem>
InChI Key	SNRBUTFTTGDGDW-UHFFFAOYSA-N (Base)

Structural Significance

The molecule features a chiral center at the C2 position of the azepane ring. The ortho-bromo substituent on the phenyl ring exerts significant steric pressure, influencing the preferred conformation of the azepane ring (often a twisted chair/boat hybrid). This steric hindrance also prevents free rotation of the phenyl ring in constrained binding pockets, potentially enhancing receptor selectivity compared to the unsubstituted analog.

Part 2: Synthetic Methodologies

The synthesis of 2-arylazepanes challenges the chemist due to the entropic difficulty of closing seven-membered rings and the potential for racemization. Two primary routes are established: the Classic Imino-Ether Route (for scale) and the Modern Catalytic Route (for diversity).

Method A: The O-Methyl Caprolactim Route (Classic)

This method relies on the activation of

-caprolactam to its imino-ether (lactim) followed by nucleophilic attack. It is preferred for generating the core scaffold in high yields.

Protocol Logic:

- Activation: Caprolactam is O-methylated using dimethyl sulfate to form O-methyl caprolactim. This converts the amide (poor electrophile) into an imidate (strong electrophile).
- Nucleophilic Addition: The ortho-bromophenyl anion (generated via lithiation of 1-bromo-2-iodobenzene at -78°C to preserve the bromine) attacks the imino carbon.
- Reduction: The resulting cyclic imine is reduced (typically with NaBH or NaCNBH) to the secondary amine.

“

Critical Control Point: The lithiation step must be performed at cryogenic temperatures (-78°C) to prevent benzyne formation. If the temperature rises, the ortho-lithio species will eliminate LiBr to form benzyne, leading to polymerization or non-specific coupling.

Method B: Intramolecular Hydroaminoalkylation (Catalytic)

A modern approach utilizing titanium or zirconium catalysts to cyclize amino-alkenes.

Protocol Logic:

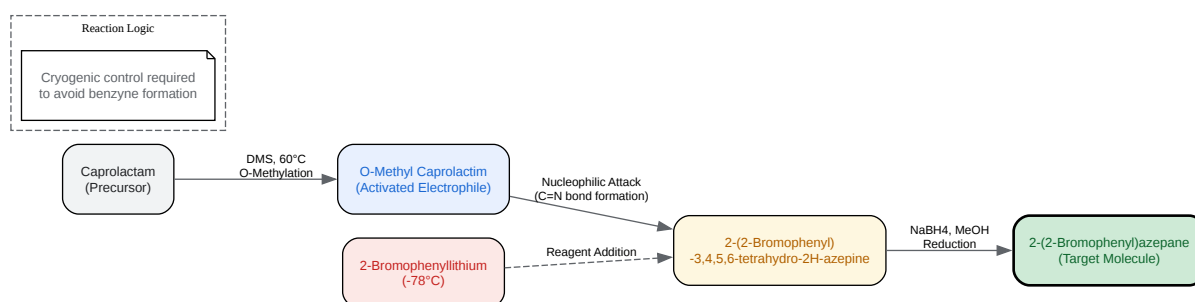
- Substrate: A linear amine with a terminal alkene and an ortho-bromophenyl group.
- Catalyst: Ti(NMe)

or similar early transition metal complexes.

- Mechanism: The metal activates the

-C-H bond of the amine, promoting addition across the alkene double bond to close the 7-membered ring. This method is atom-economical but requires strict exclusion of moisture.

Visualization of Synthetic Pathways



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Figure 1: The O-Methyl Caprolactim synthetic route, highlighting the critical nucleophilic addition step.

Part 3: Applications in Drug Discovery

Pharmacophore Mapping

The 2-(2-bromophenyl)azepane moiety serves as a restricted analog of phenethylamine and phenylpiperidine.

- NMDA Receptor Antagonism: 2-Phenylazepanes are structural homologs of lefetamine and phencyclidine (PCP) derivatives, often exhibiting channel-blocking activity at the NMDA receptor.

- Dopamine/Serotonin Ligands: The 7-membered ring allows for a distinct spatial arrangement of the nitrogen lone pair relative to the aromatic ring, often altering selectivity between D2/D3 receptors compared to piperidine analogs.

Synthetic Utility (The "Handle")

The bromine atom at the ortho position is not merely a substituent but a "synthetic handle."

- Intramolecular Cyclization: Palladium-catalyzed Buchwald-Hartwig amination can close the ring between the azepane nitrogen and the phenyl ring (if a linker is present), creating tricyclic cores like benzo[b]azepines.
- Suzuki-Miyaura Coupling: The bromine allows for the attachment of biaryl systems, extending the pharmacophore into additional binding pockets (e.g., extending into the hydrophobic pocket of a GPCR).

Part 4: Analytical Characterization

To validate the identity of CAS 1177340-54-3, the following analytical signatures are expected:

Proton NMR (¹H NMR, 400 MHz, DMSO-)

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
9.20 - 9.50	Broad Singlet	2H	NH	Ammonium protons (HCl salt), exchangeable with D ₂ O.
7.65	Doublet	1H	Ar-H (C3)	Protons ortho to Bromine are deshielded.
7.20 - 7.50	Multiplet	3H	Ar-H	Remaining aromatic protons.
4.65	Multiplet	1H	C2-H	Benzylic proton, deshielded by Nitrogen and Phenyl ring.
3.00 - 3.40	Multiplet	2H	C7-H	Protons adjacent to Nitrogen (ring).
1.40 - 2.10	Multiplet	8H	Ring CH	Bulk methylene protons of the azepane ring.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI+
- Parent Ion [M+H]

: m/z 254.05 and 256.05 (1:1 ratio).

- Interpretation: The characteristic 1:1 isotopic pattern of the doublet peak confirms the presence of a single Bromine atom (

Br and

Br).

Part 5: Safety & Handling Protocols

Signal Word: WARNING

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The HCl salt is prone to hydrolysis if exposed to moisture, potentially liberating HCl gas and the free base.

Experimental Precaution: When neutralizing the HCl salt to the free base for reactions (e.g., lithiation or coupling), ensure complete extraction into an organic solvent (DCM or EtOAc) and drying over Na

SO

. Traces of water or acid can quench organometallic catalysts in subsequent steps.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 53256951 (Related Structure). Retrieved from [\[Link\]](#)
- Beeler, A. B., et al. (2021). Photochemical Rearrangement for Azepine Synthesis. Organic Letters. Retrieved from [\[Link\]](#) (Contextual synthesis reference).

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Sources

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